

N-(Hydroxyacetyl)-L-alanine: An Analysis of Current Scientific Knowledge

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Compound of Interest

Compound Name: *N-(Hydroxyacetyl)-L-alanine*

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the current scientific understanding of **N-(Hydroxyacetyl)-L-alanine**, focusing on its discovery and natural occurrence. While the body of research on this specific N-acyl amino acid derivative is limited, this document synthesizes the available information and provides context based on related compounds.

Discovery and Synthesis

The precise historical discovery of **N-(Hydroxyacetyl)-L-alanine**, including the individuals and timeline, is not well-documented in publicly accessible scientific literature. It is often referenced in the broader context of metabolomics and the study of N-acyl amino acids.

A general method for the synthesis of N-acyl amino acids can be adapted for **N-(Hydroxyacetyl)-L-alanine**. The following protocol is based on the synthesis of the closely related compound, N-acetyl-L-alanine.

Synthetic Protocol: Acetylation of L-alanine

A common laboratory-scale synthesis involves the acetylation of L-alanine using an acetylating agent in a suitable solvent.

Materials:

- L-alanine

- Acetic anhydride
- Aqueous sodium hydroxide solution (e.g., 2M)
- Hydrochloric acid (e.g., 2M)
- Ice bath
- Magnetic stirrer and stir bar
- pH meter or pH paper
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven

Procedure:

- Dissolve L-alanine in a cooled aqueous solution of sodium hydroxide in an ice bath with continuous stirring.
- Slowly add acetic anhydride to the solution. The temperature should be maintained below 10°C.
- After the addition is complete, continue stirring in the ice bath for approximately one hour, and then allow the reaction to proceed at room temperature for another hour.
- Carefully acidify the reaction mixture with hydrochloric acid to a pH of approximately 2-3. This will precipitate the N-acetyl-L-alanine.
- Cool the mixture in an ice bath to maximize precipitation.
- Collect the solid product by vacuum filtration and wash with cold water.
- Dry the product in a drying oven at a suitable temperature (e.g., 80°C) to a constant weight.

To synthesize **N-(Hydroxyacetyl)-L-alanine**, glycolic anhydride or another suitable hydroxyacetylating agent would be substituted for acetic anhydride.

Natural Occurrence

N-(Hydroxyacetyl)-L-alanine has been identified as a metabolite in humans and has been detected in plant species. However, comprehensive quantitative data on its abundance in various natural sources remains limited.

Occurrence in Humans

N-(Hydroxyacetyl)-L-alanine is a human metabolite, though its physiological concentrations and distribution are not extensively characterized. As an N-acyl amino acid, it is part of a class of compounds that can be formed through the degradation of N-acetylated proteins or by the direct acylation of amino acids.

Occurrence in Plants

This compound has been identified in the plant kingdom, notably in *Macadamia janseni*. Specific quantitative data regarding its concentration in this or other plant species is not readily available in the current body of scientific literature.

Analytical Characterization

Detailed experimental data for the analytical characterization of **N-(Hydroxyacetyl)-L-alanine**, such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), are not widely published. The following data for the related compound, N-acetyl-L-alanine, is provided for reference. The presence of the hydroxyl group in **N-(Hydroxyacetyl)-L-alanine** would introduce characteristic shifts in the spectra.

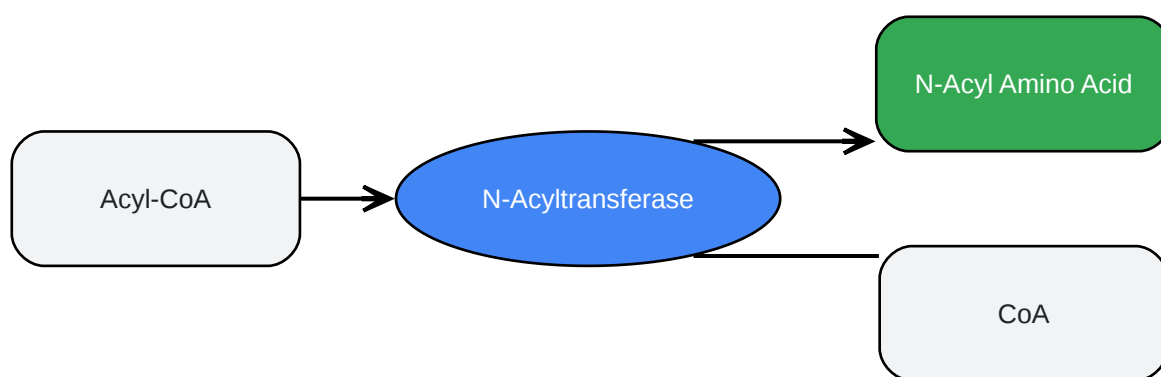
Table 1: Reference Spectroscopic Data for N-acetyl-L-alanine

Parameter	Value
Molecular Formula	C ₅ H ₉ NO ₃ [1]
Molecular Weight	131.13 g/mol [1]
¹ H NMR (600 MHz, H ₂ O, pH 7.03) δ (ppm)	1.31-1.32 (d, 3H), 2.00 (s, 3H), 4.09-4.14 (m, 1H)[1]
¹³ C NMR (125 MHz, H ₂ O) δ (ppm)	20.10, 24.63, 53.70, 175.99, 182.93[1]

Biological Role and Signaling Pathways

The specific biological role and any associated signaling pathways of **N-(Hydroxyacetyl)-L-alanine** have not been elucidated. However, the parent amino acid, L-alanine, is known to play a role in cellular metabolism and signaling. L-alanine can activate AMP-activated protein kinase (AMPK), a key energy sensor in cells, and modulate systemic glucose metabolism.[2][3] The metabolism of L-alanine is also important in the regulation of insulin secretion.

The general biosynthetic pathway for N-acyl amino acids involves the enzymatic acylation of an amino acid.



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Caption: General enzymatic synthesis of N-acyl amino acids.

It is plausible that **N-(Hydroxyacetyl)-L-alanine** is involved in metabolic pathways, but further research is required to determine its specific functions.

Conclusion

N-(Hydroxyacetyl)-L-alanine is a known but understudied N-acyl amino acid. While its presence in nature has been confirmed, a significant gap exists in the scientific literature regarding its discovery, quantitative occurrence, detailed isolation protocols, and specific biological functions. The information provided in this guide is based on the limited available data and inferences from closely related compounds. Further dedicated research is necessary to fully elucidate the chemical, biological, and physiological significance of **N-(Hydroxyacetyl)-L-alanine**.

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